

Safety and Handling of 1,1-Dimethyl-4-acetylpiperazinium iodide: A Technical Guide

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Compound of Interest

Compound Name: 1,1-Dimethyl-4-acetylpiperazinium
iodide

Cat. No.: B1662546

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling procedures for **1,1-Dimethyl-4-acetylpiperazinium iodide** (CAS No. 75667-84-4). This document is intended for use by professionals in research and drug development who may handle this compound.

Introduction

1,1-Dimethyl-4-acetylpiperazinium iodide is a quaternary ammonium salt.[1] It is classified as an agonist of nicotinic acetylcholine receptors (nAChR), which are involved in various physiological processes.[2][3] As a biologically active compound, it is crucial to handle it with appropriate safety precautions to minimize potential exposure and associated risks.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **1,1-Dimethyl-4-acetylpiperazinium iodide** is provided in the table below.

Property	Value	Reference
CAS Number	75667-84-4	[2]
Molecular Formula	C8H17IN2O	[2]
Molecular Weight	284.14 g/mol	[3]
Storage Temperature	-20°C	[2]

Hazard Identification and Safety Precautions

While a specific GHS classification for **1,1-Dimethyl-4-acetylpiperazinium iodide** is not readily available, it is prudent to handle it as a potentially hazardous substance.[4] General precautions for handling quaternary ammonium compounds should be followed.[5][6]

Potential Hazards:

- May be harmful if swallowed, inhaled, or absorbed through the skin.
- May cause irritation to the skin, eyes, and respiratory tract.

Recommended Safety Precautions:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood. [4]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles or a face shield.[4]
 - Hand Protection: Wear chemical-resistant gloves. Inspect gloves prior to use and dispose of them properly after handling.[4]
 - Body Protection: Wear a lab coat or other protective clothing.[4]
 - Respiratory Protection: If dusts or aerosols may be generated, use a NIOSH-approved respirator.[4]

- Hygiene Practices: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.^[7]

First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	^[4]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.	^[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.	^[4]
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.	^[4]

Storage and Handling

Proper storage and handling are essential to maintain the integrity of the compound and ensure safety.

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[4] The recommended storage temperature is -20°C.^[2]

- Handling: Avoid the formation of dust and aerosols.[4] Use non-sparking tools.[4] Prevent fire caused by electrostatic discharge.[4]

Spill and Disposal Procedures

Spill Response:

- Evacuate personnel from the area.
- Wear appropriate PPE.
- Avoid breathing dust.
- Carefully sweep up the spilled material and place it in a suitable, closed container for disposal.[4]
- Clean the spill area thoroughly.

Disposal:

Dispose of the waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.[4]

Experimental Protocols

While specific experimental protocols involving **1,1-Dimethyl-4-acetylpiperazinium iodide** were not found in the safety-focused literature search, a general protocol for a preliminary in vitro safety assessment is provided below.

Experimental Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

This protocol outlines a common method to assess the potential of a compound to cause cell death.

- Cell Culture:
 - Plate a suitable cell line (e.g., HEK293, SH-SY5Y) in a 96-well plate at a predetermined density.

- Incubate the cells for 24 hours to allow for attachment.
- Compound Treatment:
 - Prepare a stock solution of **1,1-Dimethyl-4-acetylpiperazinium iodide** in a suitable solvent (e.g., sterile water or DMSO).
 - Prepare serial dilutions of the compound in cell culture medium to achieve the desired final concentrations.
 - Remove the old medium from the cells and add the medium containing the different concentrations of the compound. Include a vehicle control (medium with solvent) and an untreated control.
 - Incubate the cells with the compound for a specified period (e.g., 24, 48, or 72 hours).
- MTT Assay:
 - Prepare a 5 mg/mL solution of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) in phosphate-buffered saline (PBS).
 - Add 10 µL of the MTT solution to each well and incubate for 2-4 hours at 37°C.
 - Remove the medium and add 100 µL of a solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl) to each well to dissolve the formazan crystals.
 - Read the absorbance at a wavelength of 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration relative to the untreated control.
 - Plot the cell viability against the compound concentration to determine the IC₅₀ value (the concentration at which 50% of the cells are viable).

Visualizations

Logical Workflow for Safe Handling



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Caption: Workflow for the safe handling of **1,1-Dimethyl-4-acetylpiperazinium iodide**.

Emergency Response Logic

Caption: Decision tree for emergency response to exposure.

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